

An In-depth Technical Guide to 2-(Methylsulfonyl)benzoic Acid

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)benzoic acid

Cat. No.: B188935

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylsulfonyl)benzoic acid, identified by the CAS number 33963-55-2, is an organic compound belonging to the family of substituted benzoic acids.^{[1][2][3][4]} Its structure, featuring both a carboxylic acid and a methylsulfonyl group on a benzene ring, makes it a subject of interest in medicinal chemistry and organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, a plausible synthetic route, and a discussion of its potential applications in research and drug development, based on available data and the activities of structurally related molecules.

Core Data Presentation

Chemical and Physical Properties

The fundamental properties of **2-(Methylsulfonyl)benzoic acid** are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
CAS Number	33963-55-2	[1] [2] [3]
Molecular Formula	C ₈ H ₈ O ₄ S	[1]
Molecular Weight	200.21 g/mol	[1]
Appearance	White solid	[4]
Solubility	Sparingly soluble in water	[4]
IUPAC Name	2-(Methylsulfonyl)benzoic acid	

Note: Specific experimental data for properties like melting and boiling points are not consistently reported in publicly available literature.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-(Methylsulfonyl)benzoic acid** are not widely published, a common and chemically sound method is the oxidation of its precursor, 2-(methylthio)benzoic acid. This process is analogous to the synthesis of other methylsulfonyl-substituted benzoic acids.[\[5\]](#)

Proposed Synthesis of 2-(Methylsulfonyl)benzoic Acid

The synthesis of **2-(Methylsulfonyl)benzoic acid** can be logically achieved through a two-step process starting from 2-chlorobenzonitrile. The first step involves the formation of 2-(methylthio)benzoic acid, which is then oxidized to the final product.

Experimental Protocol: Oxidation of 2-(methylthio)benzoic acid

This protocol is a representative example based on the synthesis of structurally similar compounds and may require optimization.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-(methylthio)benzoic acid in glacial acetic acid.
- Reagent Addition: Cool the mixture in an ice-water bath. Slowly add a stoichiometric excess of an oxidizing agent, such as hydrogen peroxide (30% aqueous solution), to the cooled and

stirring solution. The addition should be dropwise to control the reaction temperature.

- **Reaction Execution:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Subsequently, heat the reaction mixture to a moderately elevated temperature (e.g., 70-100 °C) and maintain it for a period sufficient to ensure complete oxidation (typically monitored by thin-layer chromatography).
- **Work-up and Isolation:** Cool the reaction mixture to room temperature. If a precipitate forms, it can be collected by filtration. Alternatively, the product can be isolated by quenching the excess oxidant with a reducing agent (e.g., sodium sulfite solution), followed by extraction with an organic solvent. The organic extracts are then washed, dried, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **2-(Methylsulfonyl)benzoic acid** can be further purified by recrystallization from an appropriate solvent system to obtain the final product of high purity.

Applications in Drug Discovery and Development

While direct applications of **2-(Methylsulfonyl)benzoic acid** in pharmaceuticals are not extensively documented, its structural motifs are present in various biologically active molecules. Benzoic acid derivatives are known to possess a wide range of pharmacological activities. Furthermore, the methylsulfonyl group can influence a molecule's polarity and ability to act as a hydrogen bond acceptor, which can be crucial for its interaction with biological targets.

Derivatives of methylsulfonyl benzoic acid are utilized as key intermediates in the synthesis of pharmaceuticals, including anti-inflammatory and analgesic medications, as well as in the formulation of herbicides.^[6] For instance, related compounds like 2-Methoxy-5-(methylsulfonyl)benzoic acid serve as crucial building blocks for antipsychotic medications.^[7] ^[8] The specific substitution pattern in **2-(methylsulfonyl)benzoic acid** offers a unique scaffold for the development of novel therapeutic agents.

Mandatory Visualizations

Synthesis Workflow Diagram

The following diagram illustrates a plausible synthetic pathway for **2-(Methylsulfonyl)benzoic acid**.

Synthesis of 2-(Methylsulfonyl)benzoic Acid

Step 1: Formation of 2-(methylthio)benzoic acid

2-Chlorobenzonitrile Sodium thiomethoxide

1. Reaction with

Hydrolysis

2-(methylthio)benzoic acid

Step 2: Oxidation

2-(methylthio)benzoic acid

Oxidizing Agent (e.g., H_2O_2 in Acetic Acid)

2. Oxidation with

Oxidation Reaction

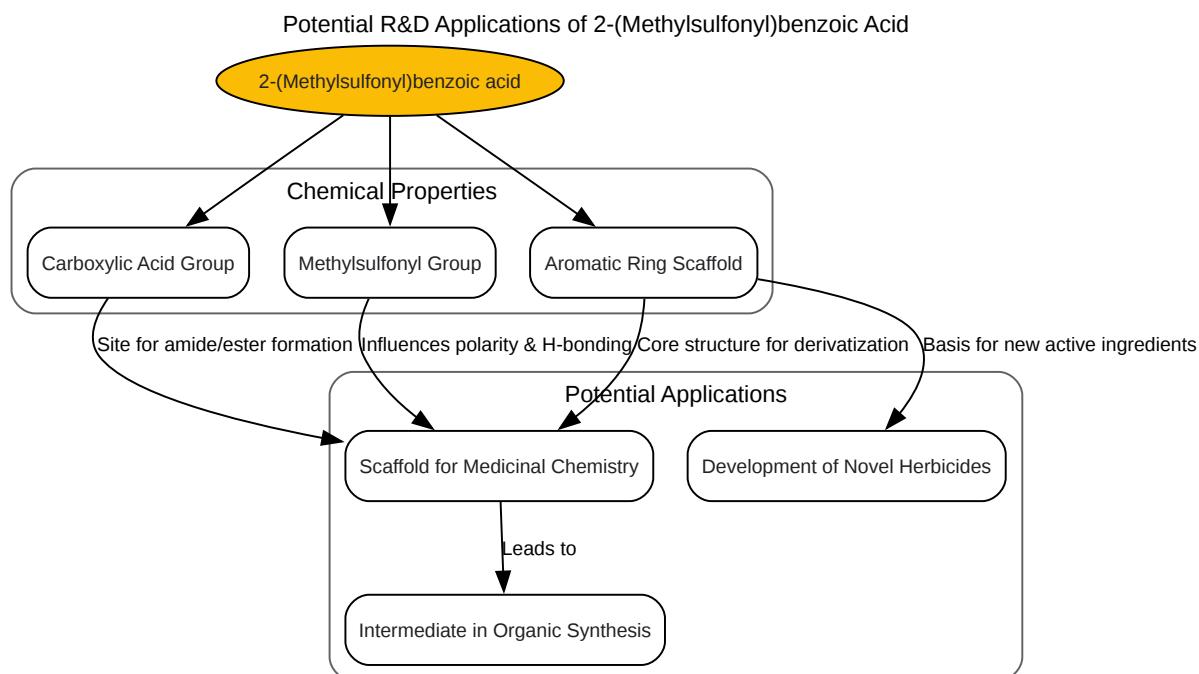
2-(Methylsulfonyl)benzoic acid

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Caption: A proposed two-step synthesis pathway for **2-(Methylsulfonyl)benzoic acid**.

Logical Relationship Diagram: Potential Research Applications

This diagram outlines the logical progression from the compound's chemical properties to its potential applications in research and development, based on the characteristics of related compounds.



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Caption: Logical flow from chemical features to potential R&D uses.

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